

# The Spectroscopic Signature of 4-Propoxyphenol: A Comprehensive Analytical Guide

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## Compound of Interest

Compound Name: 4-Propoxyphenol

CAS No.: 18979-50-5

Cat. No.: B092817

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Propoxyphenol**, a substituted phenol derivative, finds applications in various chemical syntheses, including the development of pharmaceuticals and other specialty chemicals. Its molecular structure, characterized by a propyl ether group and a hydroxyl group on a benzene ring, imparts specific physicochemical properties that are of interest in drug design and material science. A thorough understanding of its spectral characteristics is paramount for its unambiguous identification, purity assessment, and for tracking its transformations in chemical reactions. This guide provides a detailed exploration of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **4-propoxyphenol**, offering insights into the principles behind the data acquisition and a comprehensive interpretation of the spectral features.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of organic molecules. For **4-propoxyphenol**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide a detailed map of the atomic connectivity and chemical environment of each nucleus.

## Experimental Protocol: NMR Spectroscopy

High-resolution  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **4-propoxyphenol** are typically acquired on a spectrometer operating at a field strength of 300 MHz or higher. The sample is dissolved in a deuterated solvent, most commonly deuterated chloroform ( $\text{CDCl}_3$ ), which is magnetically transparent in the  $^1\text{H}$  NMR spectrum, with the residual solvent peak serving as an internal standard. Tetramethylsilane (TMS) is often added as an internal reference standard, with its signal defined as 0.00 ppm.

### $^1\text{H}$ NMR Spectral Data of 4-Propoxyphenol

The  $^1\text{H}$  NMR spectrum of **4-propoxyphenol** is characterized by distinct signals corresponding to the aromatic protons and the aliphatic protons of the propoxy group. The integration of these signals confirms the number of protons in each unique environment.

Table 1:  $^1\text{H}$  NMR Spectral Data for **4-Propoxyphenol**

| Chemical Shift ( $\delta$ )<br>ppm | Multiplicity               | Integration | Assignment                        |
|------------------------------------|----------------------------|-------------|-----------------------------------|
| ~6.80                              | d, $J \approx 8.9$ Hz      | 2H          | Ar-H (ortho to -OPr)              |
| ~6.74                              | d, $J \approx 8.9$ Hz      | 2H          | Ar-H (ortho to -OH)               |
| ~4.85                              | s (broad)                  | 1H          | Ar-OH                             |
| 3.87                               | t, $J \approx 6.6$ Hz      | 2H          | -OCH <sub>2</sub> -               |
| 1.78                               | sextet, $J \approx 7.1$ Hz | 2H          | -CH <sub>2</sub> -CH <sub>3</sub> |
| 1.02                               | t, $J \approx 7.4$ Hz      | 3H          | -CH <sub>3</sub>                  |

d = doublet, t = triplet, s = singlet, sextet = sextet

The aromatic region of the spectrum displays two doublets around 6.80 and 6.74 ppm, characteristic of a 1,4-disubstituted benzene ring. The protons ortho to the electron-donating propoxy group are slightly downfield compared to those ortho to the hydroxyl group. The broad singlet at approximately 4.85 ppm is indicative of the acidic phenolic proton, which often undergoes rapid chemical exchange, leading to a broadened signal.

The aliphatic region shows a triplet at 3.87 ppm corresponding to the two protons of the methylene group directly attached to the aromatic ring's oxygen. This signal is split into a triplet by the adjacent methylene group. The sextet at 1.78 ppm is assigned to the central methylene group of the propyl chain, which is split by both the adjacent methylene and methyl groups. Finally, the upfield triplet at 1.02 ppm represents the three protons of the terminal methyl group.

A simplified workflow for  $^1\text{H}$  NMR analysis.

## $^{13}\text{C}$ NMR Spectral Data of 4-Propoxyphenol

The proton-decoupled  $^{13}\text{C}$  NMR spectrum of **4-propoxyphenol** provides information about the number of chemically non-equivalent carbon atoms and their electronic environments.

Table 2:  $^{13}\text{C}$  NMR Spectral Data for **4-Propoxyphenol**

| Chemical Shift ( $\delta$ ) ppm | Assignment                        |
|---------------------------------|-----------------------------------|
| ~153.1                          | C4 (C-OPr)                        |
| ~149.5                          | C1 (C-OH)                         |
| ~116.1                          | C3, C5                            |
| ~115.5                          | C2, C6                            |
| ~70.0                           | -OCH <sub>2</sub> -               |
| ~22.7                           | -CH <sub>2</sub> -CH <sub>3</sub> |
| ~10.5                           | -CH <sub>3</sub>                  |

Due to the symmetry of the 1,4-disubstituted benzene ring, only four signals are observed for the six aromatic carbons. The two carbons directly bonded to the oxygen atoms (C1 and C4)

are the most deshielded, appearing at approximately 153.1 and 149.5 ppm. The carbons ortho and meta to the substituents give rise to two distinct signals around 116.1 and 115.5 ppm.

In the aliphatic region, the carbon of the methylene group attached to the oxygen (-OCH<sub>2</sub>-) resonates at about 70.0 ppm. The central methylene carbon appears at approximately 22.7 ppm, and the terminal methyl carbon is the most shielded, appearing at around 10.5 ppm.

Structure of **4-Propoxyphenol** with atom numbering for NMR assignments.

## Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **4-propoxyphenol** is dominated by absorptions arising from the O-H, C-H, C=C, and C-O bonds.

## Experimental Protocol: IR Spectroscopy

The IR spectrum of **4-propoxyphenol** can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a solid sample, a common technique is to prepare a potassium bromide (KBr) pellet, where a small amount of the sample is intimately mixed with dry KBr powder and pressed into a transparent disc.<sup>[1]</sup> Alternatively, Attenuated Total Reflectance (ATR) can be used, where the sample is placed directly onto a crystal surface.

## IR Spectral Data of 4-Propoxyphenol

Table 3: Key IR Absorption Bands for **4-Propoxyphenol**

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment                                  |
|--------------------------------|---------------|---------------------------------------------|
| 3400-3200 (broad)              | Strong        | O-H stretching (phenolic)                   |
| 3100-3000                      | Medium        | Aromatic C-H stretching                     |
| 2965-2875                      | Medium-Strong | Aliphatic C-H stretching                    |
| ~1600, ~1500                   | Medium-Strong | Aromatic C=C stretching                     |
| ~1230                          | Strong        | Asymmetric C-O-C stretching (aryl ether)    |
| ~1030                          | Strong        | Symmetric C-O-C stretching (aryl ether)     |
| ~825                           | Strong        | para-disubstituted C-H out-of-plane bending |

The most prominent feature in the IR spectrum is a broad, strong absorption band in the 3400-3200 cm<sup>-1</sup> region, which is characteristic of the O-H stretching vibration of a hydrogen-bonded phenolic hydroxyl group. The aromatic C-H stretching vibrations are observed as weaker bands between 3100 and 3000 cm<sup>-1</sup>. The aliphatic C-H stretching vibrations of the propoxy group appear as medium to strong bands in the 2965-2875 cm<sup>-1</sup> range.

The presence of the benzene ring is confirmed by the characteristic C=C stretching absorptions at approximately 1600 and 1500 cm<sup>-1</sup>. The strong bands at around 1230 cm<sup>-1</sup> and 1030 cm<sup>-1</sup> are assigned to the asymmetric and symmetric C-O-C stretching vibrations of the aryl ether linkage, respectively. A strong band around 825 cm<sup>-1</sup> is indicative of the out-of-plane C-H bending of a 1,4-disubstituted (para) aromatic ring.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

## Experimental Protocol: Mass Spectrometry

The mass spectrum of **4-propoxyphenol** is typically obtained using an electron ionization (EI) source coupled with a mass analyzer such as a quadrupole or time-of-flight (TOF) detector. In

EI-MS, the sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.

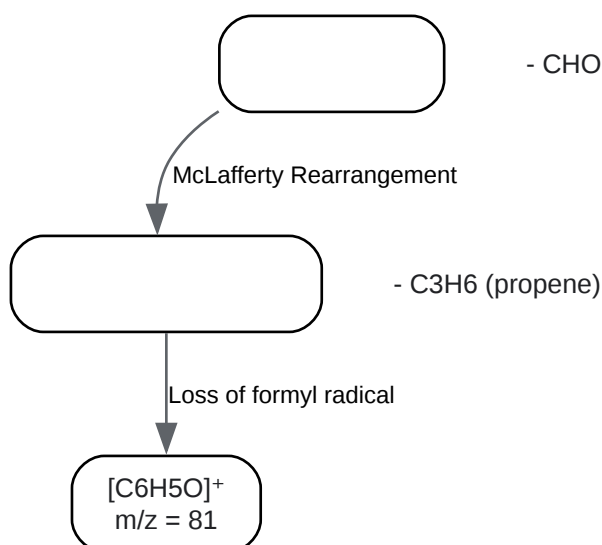
## Mass Spectral Data of 4-Propoxyphenol

Table 4: Major Fragments in the EI-Mass Spectrum of **4-Propoxyphenol**

| m/z | Relative Intensity (%) | Proposed Fragment       |
|-----|------------------------|-------------------------|
| 152 | ~22                    | $[M]^+$ (Molecular Ion) |
| 110 | 100                    | $[M - C_3H_6]^+$        |
| 81  | ~6                     | $[C_6H_5O]^+$           |
| 53  | -                      | $[C_4H_5]^+$            |

The mass spectrum of **4-propoxyphenol** shows a molecular ion peak  $[M]^+$  at an m/z of 152, which corresponds to its molecular weight ( $C_9H_{12}O_2$ ).<sup>[1]</sup> The base peak, with the highest relative intensity (100%), is observed at m/z 110. This prominent fragment is formed by the loss of a neutral propene molecule ( $C_3H_6$ , mass 42) from the molecular ion via a McLafferty-type rearrangement. This rearrangement involves the transfer of a gamma-hydrogen from the propyl chain to the phenolic oxygen, followed by cleavage of the C-O bond.

Other significant fragments include the ion at m/z 81, which can be attributed to the loss of an ethyl radical from the m/z 110 fragment, and the ion at m/z 53.



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## Sources

- 1. 4-Propoxyphenol | C<sub>9</sub>H<sub>12</sub>O<sub>2</sub> | CID 29352 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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